

physical properties of 3-Methylbut-2-ene-1-thiol-d6

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Compound of Interest

Compound Name: 3-Methylbut-2-ene-1-thiol-d6

Cat. No.: B12382733

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An In-Depth Technical Guide on the Physical Properties of **3-Methylbut-2-ene-1-thiol-d6**

Introduction

3-Methylbut-2-ene-1-thiol-d6 is the deuterated isotopologue of 3-methylbut-2-ene-1-thiol, a volatile organosulfur compound also known as prenylthiol.[1][2] Prenylthiol is recognized for its potent and distinctive "skunky" aroma and is a key contributor to the scent of Cannabis sativa and the "lightstruck" flavor in beer.[1][3][4] As a stable isotope-labeled version, **3-Methylbut-2-ene-1-thiol-d6** serves as an ideal internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS).[2][5] Its chemical and physical properties are nearly identical to its non-deuterated counterpart, allowing it to co-elute chromatographically and exhibit similar ionization behavior, which corrects for variability during sample preparation and analysis.[5][6][7] However, its increased mass allows it to be distinguished from the native analyte in a mass spectrometer.[7]

This guide provides a summary of the core physical properties, detailed experimental protocols for their determination, and logical workflows relevant to the application of this compound in a research setting.

Physical and Chemical Properties

Quantitative experimental data for the deuterated compound **3-Methylbut-2-ene-1-thiol-d6** is not readily available in public literature. The following table summarizes the physical properties

of the non-deuterated analogue, 3-Methylbut-2-ene-1-thiol (CAS 5287-45-6). The properties of the d6 isotopologue are expected to be very similar.

Property	Value	Conditions
Molecular Formula	C ₅ H ₁₀ S	
Molecular Weight	102.2 g/mol	
Appearance	Colorless to yellow liquid[8][9]	Standard conditions
Boiling Point	128 to 135 °C[8][10][11]	760 mm Hg
Density/Specific Gravity	0.884 to 0.885 g/cm ³	at 25 °C[8]
Refractive Index	1.483 to 1.493	at 20 °C[8]
Vapor Pressure	~14.4 mmHg	at 25 °C[12]
Flash Point	37.78 °C	TCC (Tag Closed Cup)[8]
Solubility	Insoluble in water; soluble in ethanol and heptane.[3][11]	

Experimental Protocols

The following sections detail standard methodologies for determining the key physical properties listed above.

Boiling Point Determination (Micro Capillary Method)

This method is suitable for small sample volumes and is a common technique for determining the boiling point of volatile liquids.[13][14]

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. In this method, a small sample is heated in a tube containing an inverted capillary. As the liquid heats, the air trapped in the capillary expands and exits. At the boiling point, the vapor pressure of the liquid displaces all the air, and a rapid stream of bubbles emerges from the capillary. Upon cooling, the vapor pressure drops, and the liquid is drawn into the capillary tube at the precise moment the external pressure equals the vapor pressure.[15]

Apparatus:

- Thiele tube or beaker with high-boiling mineral oil
- Thermometer
- Small test tube (e.g., 6 x 50 mm Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heat source (Bunsen burner or hot plate)

Procedure:

- Attach a small test tube containing 0.2-0.5 mL of the thiol sample to a thermometer using a rubber band. The bottom of the tube should align with the thermometer bulb.[\[14\]](#)
- Place a capillary tube, with its open end down, inside the test tube containing the sample.
[\[13\]](#)
- Clamp the thermometer assembly in a Thiele tube filled with mineral oil, ensuring the sample is below the oil level.[\[16\]](#)
- Gently heat the side arm of the Thiele tube with a heat source. This creates a convection current, ensuring uniform heating of the oil bath.[\[16\]](#)
- Observe the sample. As the temperature rises, a slow stream of bubbles will emerge from the capillary tip.
- Continue heating until a rapid, continuous stream of bubbles is observed. This indicates the temperature is just above the boiling point.[\[14\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[\[13\]](#) Record this temperature.

- For accuracy, repeat the determination with a fresh capillary tube.[15]

Density Measurement (Pycnometer Method)

This is a highly accurate gravimetric method for determining the density of a liquid.[17][18]

Principle: Density is defined as mass per unit volume.[19] A pycnometer is a glass flask with a precisely known volume. By weighing the pycnometer empty, then filled with the sample liquid, the mass of the liquid can be determined. The density is then calculated by dividing the mass by the known volume.[17]

Apparatus:

- Pycnometer (a small glass bottle with a fitted ground glass stopper with a capillary tube)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

Procedure:

- Thoroughly clean and dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass (m_1).
- Fill the pycnometer with the thiol sample, taking care to avoid air bubbles. Insert the stopper; excess liquid will be forced out through the capillary.
- Place the filled pycnometer in a constant temperature water bath (e.g., 25.0 °C) and allow it to equilibrate. The liquid level in the capillary should be at the mark.
- Remove the pycnometer from the bath, carefully wipe the outside dry, and weigh it. Record this mass (m_2).
- The mass of the liquid is calculated as ($m_2 - m_1$).
- The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$, where V is the calibrated volume of the pycnometer.

- To calibrate the pycnometer, the procedure is performed with a reference liquid of known density (e.g., deionized water) to determine the exact volume (V) at the specified temperature.

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a fundamental property related to how light propagates through a substance and is useful for identifying and assessing the purity of liquid samples.^[20]

Principle: An Abbe refractometer measures the critical angle of total internal reflection between a prism of high refractive index and the sample liquid.^{[20][21]} This critical angle is dependent on the refractive index of the sample. The instrument is calibrated to directly display the refractive index.

Apparatus:

- Abbe Refractometer
- Constant temperature water circulator
- Dropper or pipette
- Soft lens tissue and a suitable solvent (e.g., ethanol or acetone)

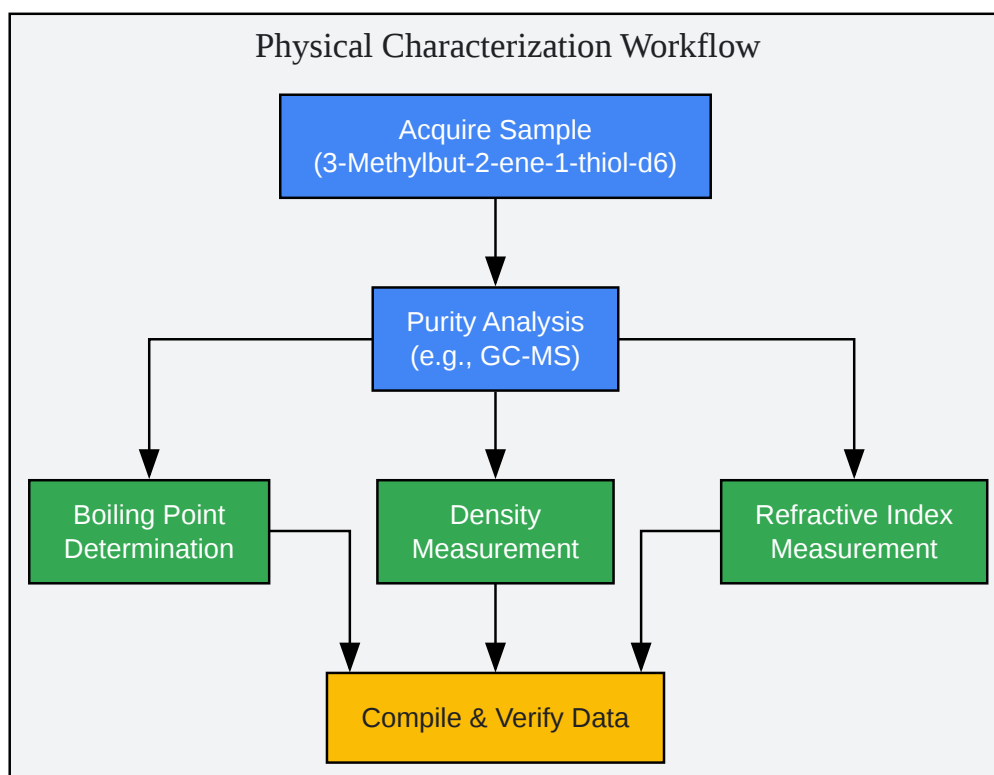
Procedure:

- Turn on the refractometer and the circulating water bath set to the desired temperature (e.g., 20.0 °C). Allow the instrument's prisms to equilibrate.
- Clean the surfaces of the measuring and illuminating prisms using a soft tissue and a volatile solvent.
- Using a dropper, place 1-2 drops of the thiol sample onto the surface of the lower prism.
- Close the prisms together gently to spread the liquid into a thin film.
- Look through the eyepiece. Turn the adjustment knob until the field of view shows a distinct light and dark boundary.

- If a colored band appears at the boundary (chromatic aberration), turn the dispersion compensator knob until the boundary becomes a sharp, colorless line.
- Adjust the main knob again to center the sharp boundary line precisely on the crosshairs in the eyepiece.
- Press the "read" button or look at the scale to obtain the refractive index value. Record the value and the temperature.

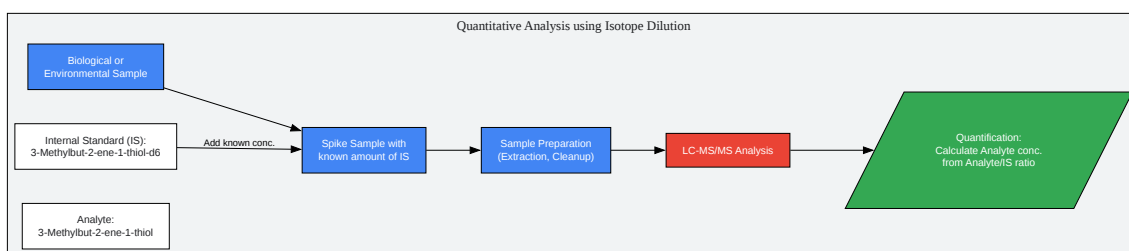
Visualizations

The following diagrams illustrate key workflows and relationships involving **3-Methylbut-2-ene-1-thiol-d6**.



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Caption: Workflow for the physical property characterization of a volatile liquid.



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Caption: Use of the d6-thiol as an internal standard in quantitative analysis.

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